

Comprehensive Disposal Guide: Spermidine-13C4 (Hydrochloride)

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Compound of Interest

Compound Name: Spermidine-13C4 (hydrochloride)

Cat. No.: B12408102

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Executive Summary & Core Safety Directive

Spermidine-13C4 (hydrochloride) is a stable isotope-labeled polyamine used primarily as an internal standard in mass spectrometry (LC-MS/GC-MS).

CRITICAL SAFETY DISTINCTION: Although labeled with Carbon-13 (

), this compound is NON-RADIOACTIVE. It must NOT be disposed of in radioactive waste streams. Doing so will trigger unnecessary regulatory audits and incur significant disposal costs. Treat this substance as hazardous chemical waste due to its corrosive/irritant nature (hydrochloride salt form).

Hazard Assessment & Technical Profile

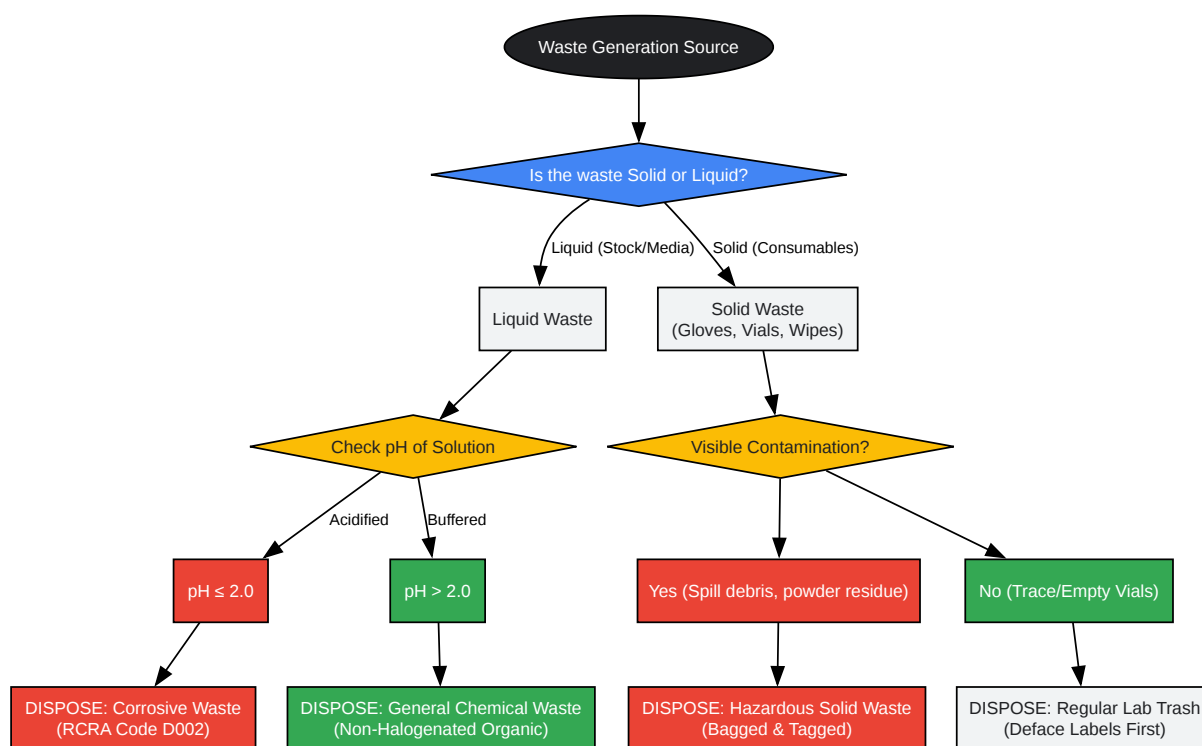
Before disposal, you must understand the chemical payload.^[1] The hydrochloride moiety renders this compound acidic and potentially corrosive to mucous membranes.

Table 1: Chemical Safety Profile

Parameter	Specification	Implications for Disposal
CAS Number	1313734-84-7 (Labeled) / 334-50-9 (Unlabeled)	Use unlabeled CAS for general waste profiling if specific isotope CAS is not in EHS database.
Signal Word	WARNING / DANGER	Treat as a potential corrosive. [2] [3] [4]
Hazard Statements	H314 (Causes skin burns/eye damage) or H315/H319 (Irritant)	PPE Mandatory: Nitrile gloves, safety goggles, lab coat. [1]
RCRA Status	D002 (Corrosive)	If in solution with pH 2. [5] 0.
Radioactivity	NONE	Stable Isotope (). Do not use Geiger counters or radiation shielding.

Disposal Decision Logic (Workflow)

Effective waste management relies on segregating waste streams at the source. Use the following decision matrix to determine the correct disposal path for your specific experimental context.



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Figure 1: Decision matrix for segregating Spermidine-13C4 waste streams based on physical state and chemical properties.[1]

Step-by-Step Disposal Protocols

Context: Expired stock solutions (usually in 0.1M HCl or water) or LC-MS waste.

- Segregation: Do not mix with oxidizers (e.g., bleach, nitric acid) or radioactive waste.[1]
- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container.

- Labeling:
 - Chemical Name: Spermidine-13C4 Hydrochloride Solution.
 - Hazards: Corrosive (if acidic), Irritant.[\[1\]](#)
 - Constituents: List the solvent (e.g., "Water 99%, Spermidine HCl <1%").
- pH Adjustment (Optional but Recommended):
 - If the waste is highly acidic ($\text{pH} < 2$) solely due to the compound, you may neutralize it to pH 5–9 using Sodium Bicarbonate () if permitted by your local EHS regulations. This removes the RCRA D002 classification, making transport safer.[\[1\]](#)
 - Note: If you do not neutralize, tag as Corrosive Waste.[\[1\]](#)

Context: Empty product vials, contaminated weigh boats, and pipette tips.[\[1\]](#)

- Trace Contamination:
 - If a vial is "RCRA Empty" (less than 3% by weight remains), triple rinse the vial with water.[\[1\]](#)
 - Deface the label to remove the chemical name.
 - Discard in regular glass trash.
- Gross Contamination:
 - Place items heavily soiled with Spermidine powder into a clear hazardous waste bag.
 - Label as "Solid Debris contaminated with Spermidine HCl".
 - Secure with a zip tie and place in the satellite accumulation area.

Context: Accidental spill of pure lyophilized powder.

- PPE: Wear nitrile gloves, lab coat, and a N95 dust mask (to prevent inhalation of irritating dust).^[1]
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup:
 - Sweep up the damp material carefully.
 - Clean the surface with 1N HCl followed by water (Spermidine is highly soluble in acid; water alone is also effective).
 - Final wipe with 70% Ethanol.
- Disposal: Place all cleanup materials into the Hazardous Solid Waste stream.

Regulatory Compliance & RCRA Codes

United States (EPA/RCRA):

- P-List/U-List: Spermidine is not specifically listed on the EPA P-list (acutely hazardous) or U-list.
- Characteristic Waste:
 - D002 (Corrosivity): If the waste solution has a pH 2.0, it is a D002 hazardous waste.^[5]
 - Non-Hazardous: If pH is between 2.0 and 12.5 and no other solvents are present, it may technically be non-hazardous under federal law. However, Best Management Practice (BMP) dictates disposing of all polyamines as chemical waste to prevent environmental accumulation.

European Union (EWC):

- Waste Code 16 05 06:* Laboratory chemicals, consisting of or containing dangerous substances, including mixtures of laboratory chemicals.^[1]

References

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Sources

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